

# An In-depth Technical Guide to the Fidas® Fine Dust Monitoring System

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## Compound of Interest

Compound Name: Fidas-3

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the working principles, experimental protocols, and technical specifications of the Fidas® (Fine Dust Aerosol Spectrometer) series of instruments, with a particular focus on the Fidas® 200 series as a representative model. The Fidas® systems are advanced aerosol spectrometers designed for real-time, continuous measurement of fine dust particles.

## Core Principle of Operation

The Fidas® system operates on the principle of optical light scattering of single particles, analyzed according to the Lorenz-Mie theory.<sup>[1][2]</sup> Individual particles pass through a precisely defined, homogeneously illuminated measurement volume.<sup>[3][4][5]</sup> Each particle generates a scattered light impulse that is detected at a scattering angle of 85° to 95°. <sup>[2][3][4][5]</sup> The number of these impulses corresponds to the particle number concentration, while the intensity of the light impulse is a measure of the particle's size diameter.<sup>[2][3]</sup>

A high-intensity, stable white LED serves as the light source, which allows for a clear calibration curve and high particle size resolution.<sup>[3][4][6][7]</sup> This enables the system to measure particles in a size range from 0.18 µm to 100 µm.<sup>[8][9]</sup>

## Key Technological Features

The Fidas® systems incorporate several patented technologies to ensure high accuracy and reliability:

- **T-Aperture Technology:** A patented T-shaped three-dimensional measuring volume is generated by two T-apertures in the optical path.<sup>[1]</sup> This technology allows for particle size and quantity measurements without border zone errors, which are common in conventional optical aerosol spectrometers.<sup>[1][4]</sup>
- **Intelligent Aerosol Drying System (IADS):** To prevent measurement inaccuracies from condensation effects in high humidity conditions, the Fidas® system employs an intelligent drying system.<sup>[1][5]</sup> This system is dynamically regulated based on the ambient temperature, pressure, and relative humidity, ensuring that the particle size measurement is not falsified by moisture.<sup>[3][5][10]</sup>
- **Sigma-2 Sampling Head:** For representative sampling, especially in variable wind conditions, the Fidas® 200 series is equipped with a Sigma-2 sampling head, compliant with VDI 2119 standards.<sup>[1][11][12]</sup>

## Data Acquisition and Processing

The instrument utilizes a 20 MHz processor for digital signal processing with 256 raw data channels.<sup>[3][8][9]</sup> This powerful processing capability allows for the identification and, if necessary, compensation of coincident readings where multiple particles are present in the measurement volume simultaneously.<sup>[3]</sup>

The Fidas® system simultaneously measures and records multiple fine dust fractions including PM1, PM2.5, PM4, PM10, and Total Suspended Particulate (TSP).<sup>[1][2][8][13]</sup> In addition to these mass fractions, it also provides data on the total particle number concentration (Cn) and the particle size distribution across 64 size channels.<sup>[1][8][9]</sup>

## Technical Specifications

The following tables summarize the key technical specifications for the Fidas® 200 series.

Measurement Parameter	Specification
Measurement Principle	Optical light scattering of single particles
Measurement Range (Size)	0.18 - 18 $\mu\text{m}$ (up to 100 $\mu\text{m}$ available in other models)[3][8][9]
Measurement Range (Mass)	0 - 10,000 $\mu\text{g}/\text{m}^3$ [3]
Measurement Range (Number C_N)	0 - 20,000 particles/ $\text{cm}^3$ [8]
Reported Data	PM1, PM2.5, PM4, PM10, TSP, Particle Number Concentration, Particle Size Distribution[1][11]
Size Channels	64 (32 per decade)[8][9]
System and Operational Specifications	Specification
Light Source	High-intensity, stable LED[3][4][11]
Volume Flow	Approximately 0.3 $\text{m}^3/\text{h}$ (4.8 $\text{l}/\text{min}$ )[3][8][9][11]
Data Acquisition	Digital, 20 MHz processor, 256 raw data channels[3][8][9]
Time Resolution	1 s - 24 h (15 min in type-approved operation)[8][9]
Operating System	Windows[3][6]
Interfaces	USB, Ethernet, RS232/485, Wi-Fi[8][9]
Operating Temperature	-20 – +50 $^{\circ}\text{C}$ (for Fidas® 200 S outdoor model)[3]

## Experimental Protocols

### 5.1. General Measurement Workflow

The general workflow for conducting measurements with a Fidas® instrument is as follows:

- **System Initialization:** The instrument is powered on and undergoes an automatic self-check.

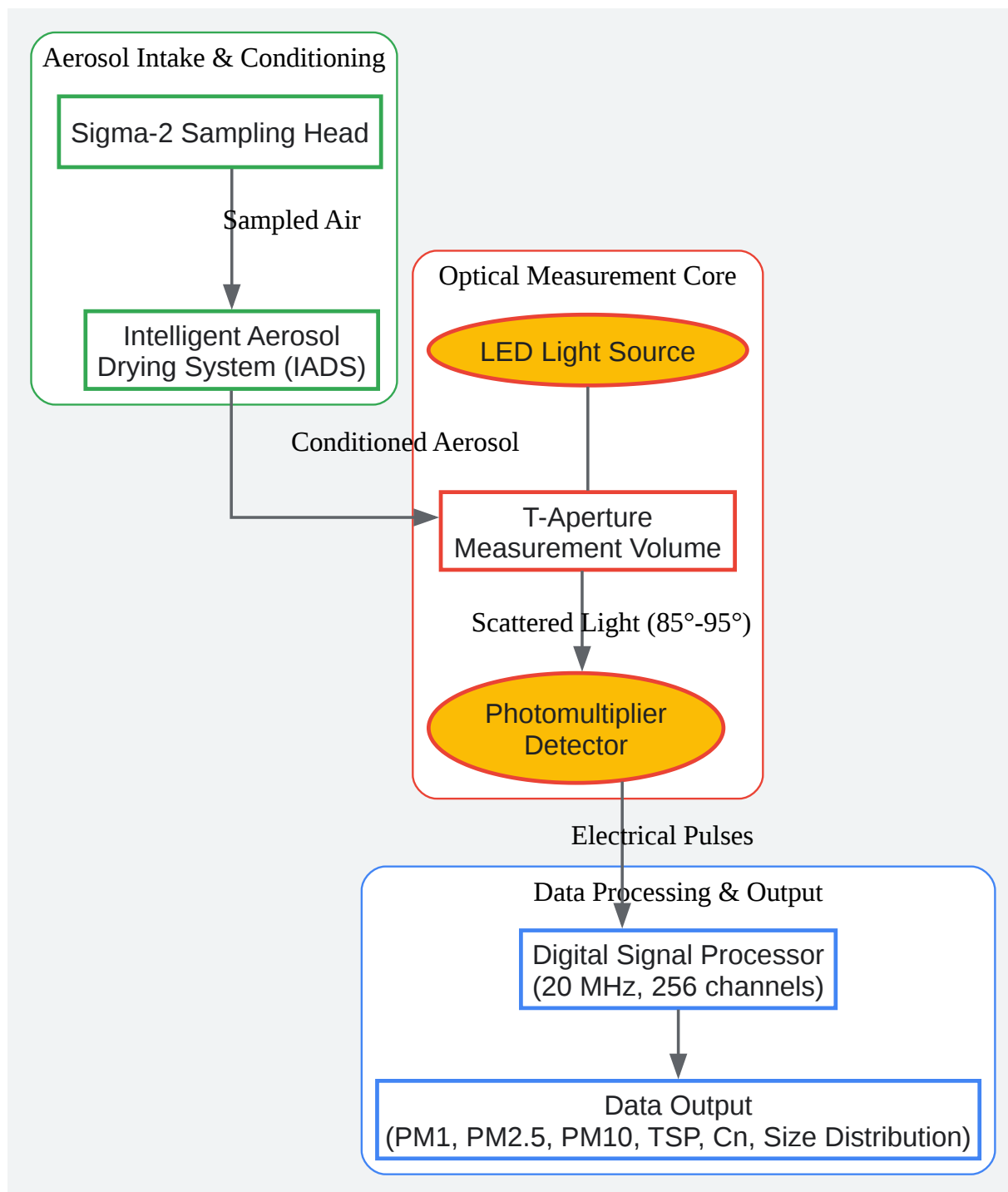
- **Aerosol Sampling:** Ambient air is drawn into the instrument through the Sigma-2 sampling head at a constant volume flow of approximately 0.3 m<sup>3</sup>/h.[3][11]
- **Aerosol Conditioning:** The sampled aerosol passes through the Intelligent Aerosol Drying System (IADS) to remove excess moisture and prevent condensation.[5][8]
- **Optical Measurement:** The conditioned aerosol stream is directed through the T-aperture defined measurement volume, where individual particles scatter light from the LED source.
- **Signal Detection and Processing:** The scattered light pulses are detected by a photomultiplier. The signal is then digitized and processed to determine particle number and size.
- **Data Calculation and Output:** The processed data is used to calculate various PM fractions, particle number concentration, and the particle size distribution. The results are displayed in real-time and can be stored internally or exported.

## 5.2. On-site Calibration Check

A key advantage of the Fidas® system is the ability to perform an on-site check and adjustment of the calibration.[3][6][11] This is a critical procedure for ensuring data quality and is performed as follows:

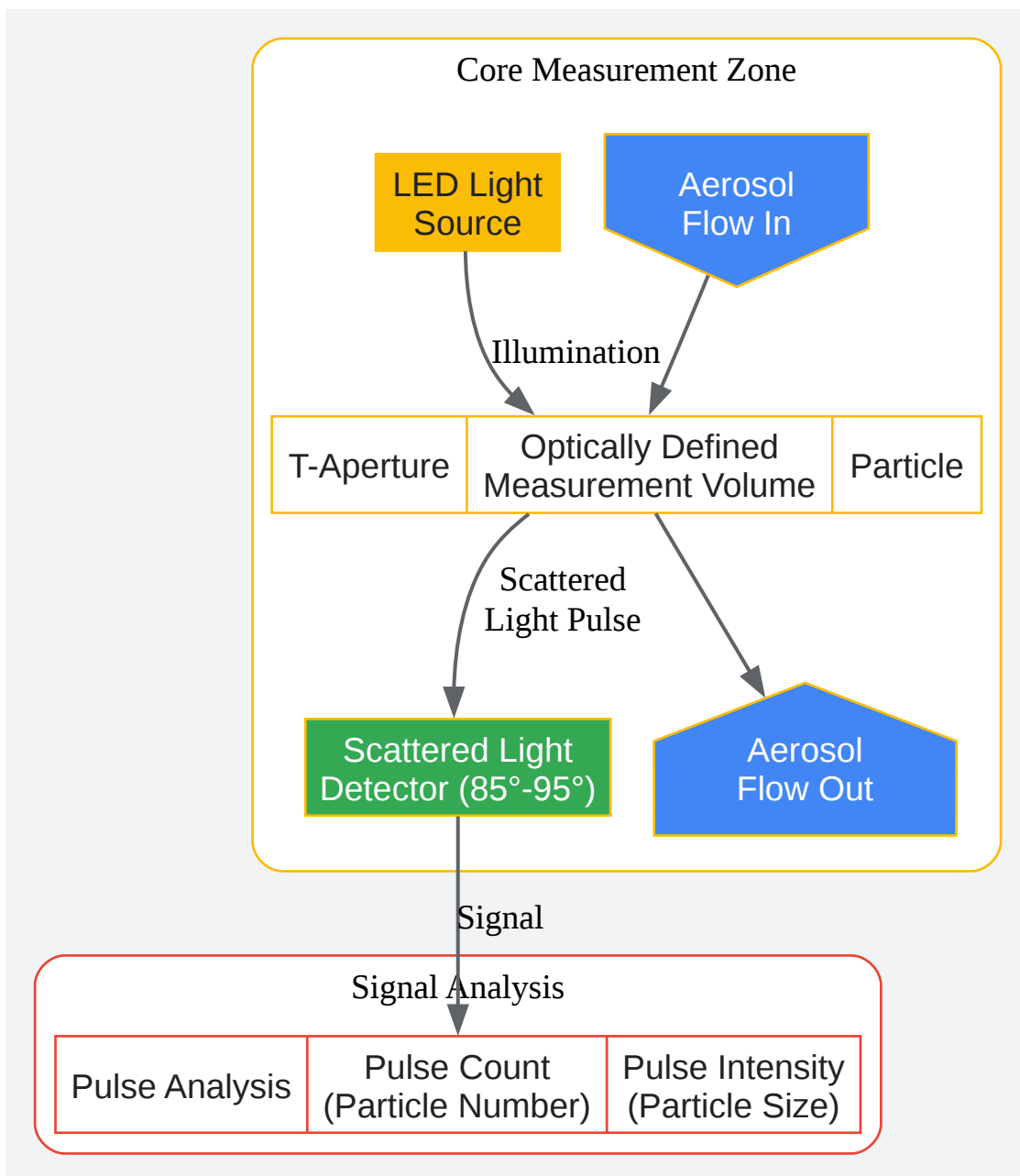
- **Preparation:** A monodisperse test aerosol with a known particle size is required.
- **Introduction of Test Aerosol:** The test aerosol is introduced into the instrument's inlet.
- **Measurement:** The instrument measures the particle size distribution of the test aerosol.
- **Verification and Adjustment:** The measured particle size is compared to the known size of the test aerosol. If a deviation is observed, the instrument's calibration can be adjusted.

## Visualizations



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Caption: Overall workflow of the Fidas® system from aerosol intake to data output.



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Caption: The light scattering principle within the Fidas® measurement volume.

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